

Preparation of Gastrin I (1-14) TFA Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Gastrin I (1-14), human tfa*

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of Gastrin I (1-14) trifluoroacetate (TFA) salt stock solutions. Gastrin I is a peptide hormone that plays a crucial role in regulating gastric acid secretion by binding to the cholecystokinin B (CCK2) receptor.^{[1][2][3]} Accurate preparation of stock solutions is critical for reliable and reproducible experimental results in physiological and pharmacological studies. These guidelines address the chemical properties, solubility, and stability of Gastrin I (1-14) TFA to ensure the integrity of the peptide for research applications.

Chemical and Physical Properties

Gastrin I (1-14) is a fragment of the human gastrin I peptide.^{[1][2]} The trifluoroacetate (TFA) salt is a common counterion resulting from the purification process using high-performance liquid chromatography (HPLC).^{[4][5]} While the TFA salt generally enhances the solubility of the peptide, it is important to be aware of its presence as it contributes to the total mass of the product and could potentially interfere with certain sensitive biological assays.^{[4][6]} For most standard in vitro assays, however, the residual TFA levels are unlikely to cause interference.^[4]

Table 1: Quantitative Data for Gastrin I (1-14) TFA

Property	Value	Source
Molecular Weight	1819.75 g/mol	[1][7][8][9]
Molecular Formula	C81H101N16F3O29	[7][8][9]
Purity (HPLC)	>98% (typical)	[10]
Appearance	Lyophilized powder	[4]
Solubility in DMSO	≥ 100 mg/mL (54.95 mM)	
Solubility in Water	11.11 mg/mL (6.11 mM) with sonication and pH adjustment to 9 with NH ₃ ·H ₂ O	[1]

Experimental Protocols

Handling Lyophilized Peptide

Lyophilized peptides are often hygroscopic and should be handled with care to prevent absorption of moisture, which can reduce stability and affect the accuracy of weighing.[11][12][13]

Protocol for Handling Lyophilized Gastrin I (1-14) TFA:

- Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature in a desiccator for at least 30 minutes.[12][13] This minimizes condensation and moisture uptake.
- Weigh the desired amount of peptide quickly in a clean, low-static environment.
- Tightly reseal the vial immediately after dispensing. For long-term storage, consider purging the vial with an inert gas like nitrogen or argon before sealing.[13]

Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions of peptides.

Materials:

- Gastrin I (1-14) TFA (lyophilized powder)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Protocol:

- Calculate the volume of DMSO required to achieve a 10 mM stock solution. For example, to prepare 100 μL of a 10 mM solution from 1 mg of peptide:
 - Amount of peptide (moles) = Mass (g) / Molecular Weight (g/mol)
 - Amount = 0.001 g / 1819.75 g/mol $\approx 5.495 \times 10^{-7}$ moles
 - Volume (L) = Amount (moles) / Concentration (mol/L)
 - Volume = 5.495×10^{-7} moles / 0.010 mol/L = 5.495×10^{-5} L = 54.95 μL
- Add the calculated volume of DMSO to the vial containing the pre-weighed peptide.
- Vortex gently or pipette up and down to ensure the peptide is completely dissolved. Visually inspect the solution for any particulates.^[14] If necessary, brief sonication can aid dissolution.^[11]
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.^{[12][15]}

Preparation of an Aqueous Stock Solution

For experiments where DMSO is not suitable, an aqueous-based stock solution can be prepared. Due to the acidic nature of Gastrin I (1-14), pH adjustment may be necessary for complete dissolution in water.

Materials:

- Gastrin I (1-14) TFA (lyophilized powder)
- Sterile, nuclease-free water
- Ammonium hydroxide (NH₄OH) solution (e.g., 1%) for pH adjustment
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Protocol:

- Add the desired volume of sterile water to the pre-weighed peptide. The recommended starting concentration is between 1-10 mg/mL.[\[12\]](#)
- If the peptide does not fully dissolve, brief sonication may be helpful.[\[11\]](#)
- If solubility is still an issue, cautiously add a small amount of 1% ammonium hydroxide to adjust the pH to approximately 9.[\[1\]](#)[\[12\]](#) This is because Gastrin I (1-14) is an acidic peptide.
[\[12\]](#)
- Once dissolved, the solution can be further diluted with a sterile buffer at a slightly acidic pH (pH 5-7) for improved stability.[\[12\]](#)
- Aliquot the stock solution into single-use volumes to prevent degradation from multiple freeze-thaw cycles.[\[12\]](#)

Storage and Stability

Proper storage is crucial for maintaining the biological activity of the peptide.

Lyophilized Peptide:

- Long-term storage: Store at -20°C or -80°C in a tightly sealed container, protected from light and moisture.[\[12\]](#)[\[13\]](#)[\[15\]](#) Under these conditions, the lyophilized peptide can be stable for years.[\[10\]](#)

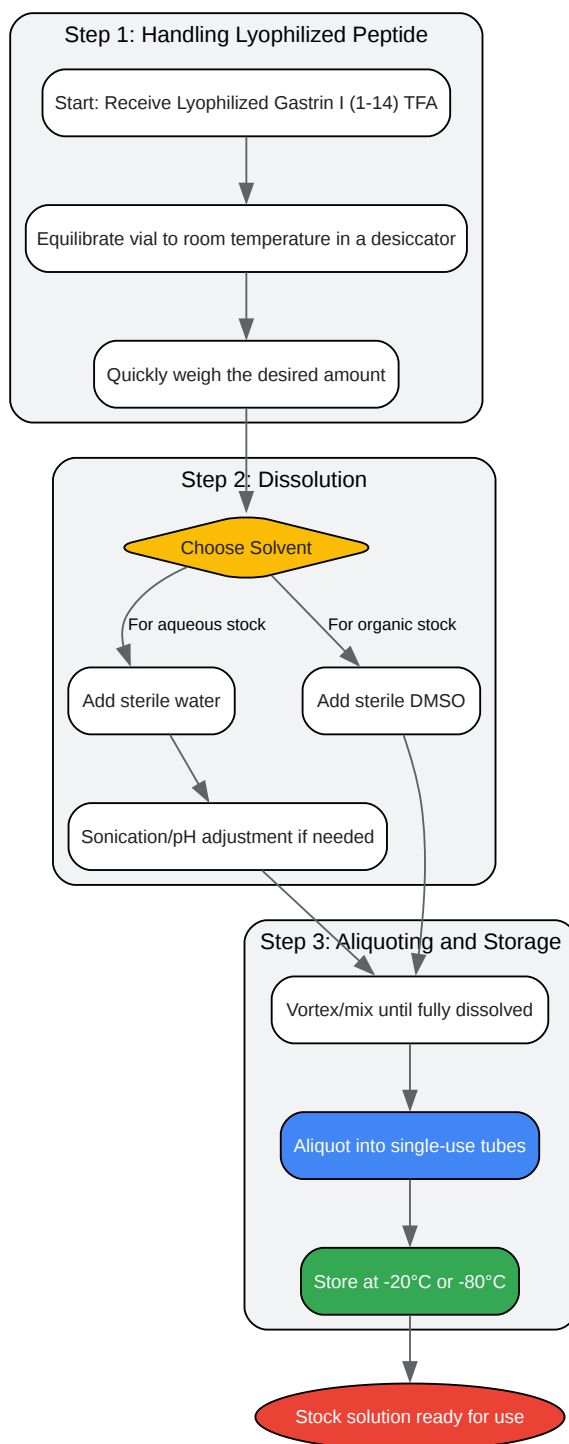
- Short-term storage: For frequent use, storing at 4°C is acceptable for short periods, but -20°C is recommended.[\[11\]](#)

Stock Solutions:

- DMSO solutions: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)
- Aqueous solutions: The stability of peptides in solution is limited.[\[15\]](#) It is recommended to store aqueous stock solutions at -20°C or -80°C and use them within a few weeks.[\[11\]](#) Avoid repeated freeze-thaw cycles.[\[13\]](#)[\[15\]](#) For peptides containing amino acids prone to oxidation (like tryptophan, which is present in Gastrin I), using oxygen-free water for dissolution can enhance stability.[\[11\]](#)[\[12\]](#)

Diagrams

Workflow for Gastrin I (1-14) TFA Stock Solution Preparation

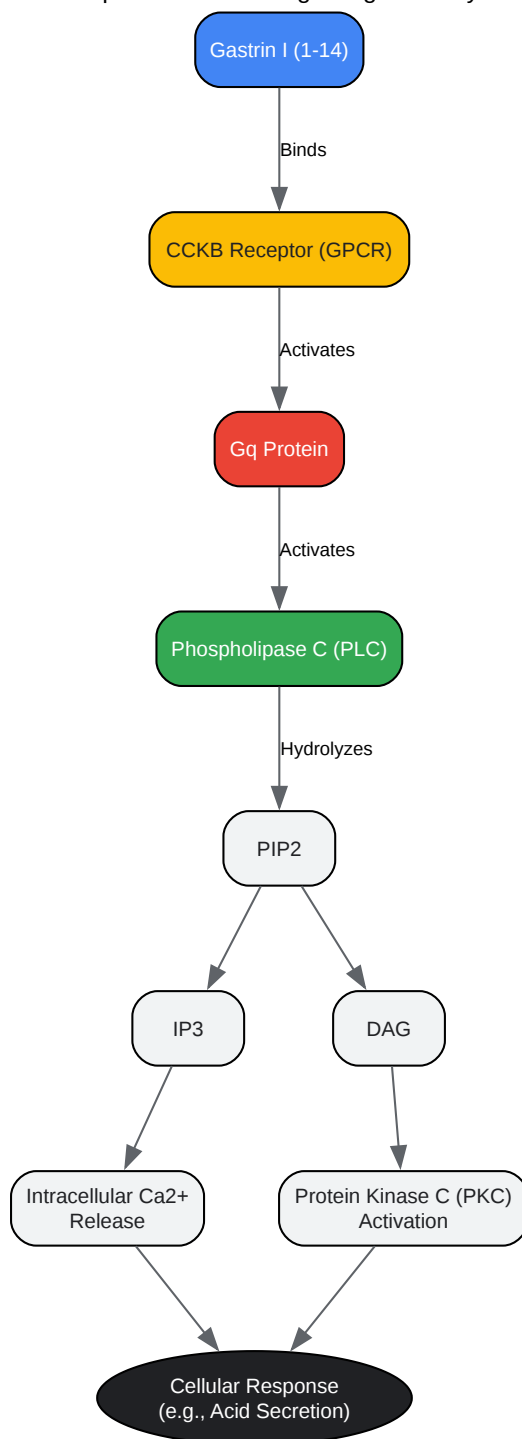
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Caption: Workflow for preparing Gastrin I (1-14) TFA stock solution.

Signaling Pathway Context

Gastrin I exerts its physiological effects primarily through the cholecystokinin B (CCK-B) receptor, a G-protein coupled receptor (GPCR). Upon binding, it activates the Gq alpha subunit, leading to the stimulation of phospholipase C. This enzyme then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, and DAG activates protein kinase C (PKC), culminating in the cellular responses associated with gastrin, such as gastric acid secretion.[3]

Simplified Gastrin I Signaling Pathway

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Caption: Simplified Gastrin I signaling pathway via the CCKB receptor.

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